

1-Fluoro-3-(2-nitrovinyl)benzene molecular weight and formula

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Compound of Interest

Compound Name: **1-Fluoro-3-(2-nitrovinyl)benzene**

Cat. No.: **B1310105**

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An In-depth Technical Guide on **1-Fluoro-3-(2-nitrovinyl)benzene**

This document provides a detailed overview of the fundamental physicochemical properties of **1-Fluoro-3-(2-nitrovinyl)benzene**, a compound of interest for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Properties

1-Fluoro-3-(2-nitrovinyl)benzene is a substituted aromatic compound. The presence of a fluorine atom, a nitro group, and a vinyl benzene structure confers specific reactivity and physical characteristics to the molecule.

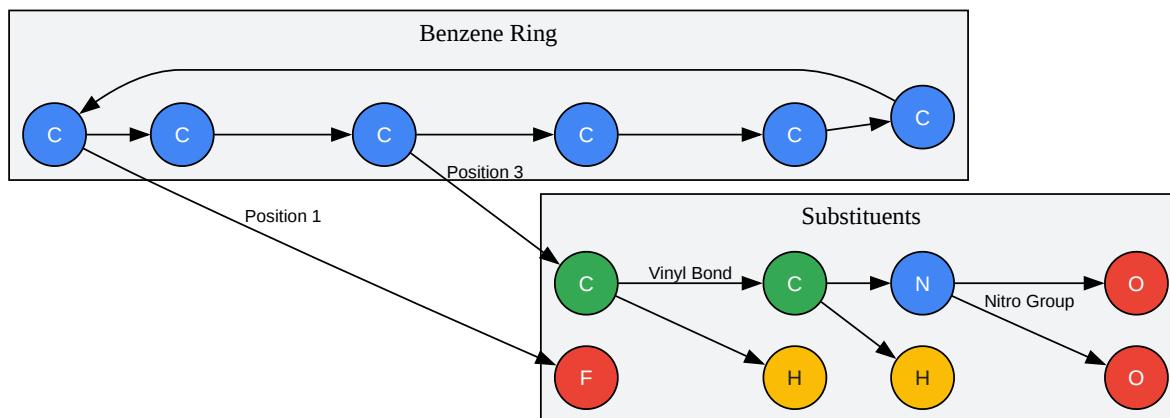
Quantitative Data Summary

The core molecular properties of **1-Fluoro-3-(2-nitrovinyl)benzene** are summarized in the table below for ease of reference.

Property	Value
Molecular Formula	C8H6FNO2 ^[1]
Molecular Weight	167.14 g/mol ^[1]
CAS Number	705-84-0 ^{[1][2]}

Structural Representation

The logical relationship between the atoms in **1-Fluoro-3-(2-nitrovinyl)benzene** can be visualized as a graph, where the nodes represent the atoms and the edges represent the chemical bonds.



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Caption: Atomic connectivity in **1-Fluoro-3-(2-nitrovinyl)benzene**.

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References

- 1. 1-Fluoro-3-(2-nitrovinyl)benzene - CAS:705-84-0 - Sunway Pharm Ltd [3wpharm.com]
- 2. 1-Fluoro-3-(2-nitrovinyl)benzene | CAS 705-84-0 | Chemical-Suppliers [chemical-suppliers.eu]

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